Introduction: The Versatile Scaffold of 4-tert-Butylphenoxy Compounds

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Compound of Interest

Compound Name:	*2-(4-tert-butylphenoxy)ethanimidamide Hydrochloride*
CAS No.:	*175277-47-1*
Cat. No.:	*B064161*

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The 4-tert-butylphenoxy scaffold is a privileged chemical structure that serves as a foundation for a diverse array of compounds with significant industrial and medicinal applications. The defining feature of this class is a phenol ring substituted with a bulky tert-butyl group at the para position. This substitution profoundly influences the molecule's physicochemical properties, including its lipophilicity, steric hindrance, and electronic characteristics. These properties, in turn, dictate the biological activity of the resulting compounds, which range from industrial antioxidants and polymer components to potent modulators of biological systems.[1][2][3][4] This guide provides a comprehensive exploration of the structure-activity relationships (SAR) of various classes of 4-tert-butylphenoxy compounds, offering insights for researchers, scientists, and professionals in drug development.

Part 1: The Foundational Moiety - 4-tert-Butylphenol and Its Direct Derivatives

4-tert-Butylphenol is a white solid with a characteristic phenolic odor, soluble in organic solvents but not in water.[4] It is a key intermediate in organic synthesis, particularly in the

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production of resins, plasticizers, and other industrial chemicals.[2][4]

Chemical Properties and Industrial Significance

The tert-butyl group provides significant steric hindrance, which can influence the reactivity of the phenolic hydroxyl group and the aromatic ring.[2] This steric bulk is a key factor in its use as an antioxidant, as it can stabilize the phenoxyl radical formed during the scavenging of free radicals.[1][3] Industrially, 4-tert-butylphenol is a crucial building block for polycarbonate and epoxy resins, where it acts as a chain terminator to control the polymer's molecular weight.[4]

Toxicology and Endocrine Disrupting Potential

Despite its industrial utility, 4-tert-butylphenol has raised toxicological concerns. It has been identified as a potential endocrine disruptor and has been associated with skin depigmentation (leukoderma or vitiligo).[4][5] The mechanism of this depigmenting effect is believed to involve the oxidation of 4-tert-butylphenol by tyrosinase to a reactive quinone. This quinone can deplete the cellular antioxidant glutathione (GSH), leading to oxidative stress and melanocyte damage.[5]

Structure-Activity Relationship Insights

The SAR of simple 4-tert-butylphenol derivatives is often linked to their antioxidant and toxicological profiles. The presence of the bulky tert-butyl group is crucial for its antioxidant activity, as it helps to stabilize the resulting phenoxyl radical. However, this same feature contributes to its interaction with biological targets like tyrosinase. Modifications to the hydroxyl group or the aromatic ring can significantly alter both its beneficial and detrimental effects.

Part 2: A Prominent Natural Product - 2,4-Di-tert-butylphenol (2,4-DTBP)

2,4-Di-tert-butylphenol (2,4-DTBP) is a naturally occurring lipophilic phenol found in a wide range of organisms, including bacteria, fungi, plants, and animals.[6][7][8] It exhibits a broad spectrum of biological activities, making it a compound of significant scientific interest.[9]

Broad-Spectrum Biological Activity

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2,4-DTBP is known for its potent antifungal, antibacterial, antioxidant, anti-inflammatory, and cytotoxic properties.[6][10][11][12] Its antimicrobial activity has been demonstrated against various pathogens, including the opportunistic fungus Candida albicans and multidrug-resistant bacteria like Staphylococcus aureus.[1][10][12] The proposed mechanism for its antifungal activity includes the inhibition of hyphal development, which is crucial for biofilm formation.[10]

Mechanisms of Action

The diverse biological effects of 2,4-DTBP are attributed to multiple mechanisms of action. Its antioxidant activity is linked to its ability to scavenge reactive oxygen species (ROS).[6] In the context of cancer, 2,4-DTBP has been shown to induce apoptosis in various cancer cell lines, including colon and cervical cancer.[13][14] Furthermore, 2,4-DTBP has been identified as a potential endocrine-disrupting chemical and an obesogen due to its ability to activate the retinoid X receptor (RXRα), a key regulator of adipogenesis.[15]

SAR of 2,4-DTBP Analogs

The positioning of the two tert-butyl groups on the phenol ring is critical for the biological activity of 2,4-DTBP. For instance, its structural analog, 2,6-di-tert-butylphenol (2,6-DTBP), does not induce adipogenesis, highlighting the importance of the substitution pattern for RXRα activation.[15] The presence of two bulky tert-butyl groups enhances the lipophilicity of the molecule, facilitating its passage through cell membranes. The phenolic hydroxyl group is essential for its antioxidant and radical-scavenging activities.

Part 3: Synthetic Derivatives with Therapeutic Potential

The 4-tert-butylphenoxy scaffold has been extensively used in medicinal chemistry to develop novel therapeutic agents with a wide range of applications.

Anticancer Agents

Several synthetic derivatives incorporating the 4-tert-butylphenoxy moiety have demonstrated significant anticancer activity. For example, certain N-(5-benzyl-4-(tert-butyl)thiazol-2-yl)-2-(piperazin-1-yl)acetamide derivatives have shown potent cytotoxicity against HeLa cells.[16] Another study reported on tert-butyl-4-[(3-nitrophenoxy) methyl]-2,2-dimethyloxazolidine-3-carboxylate compounds exhibiting cytotoxic and pro-apoptotic activities against leukemia cells.

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[17] The bulky tert-butyl group in these compounds often contributes to favorable interactions with the target proteins.

Antifungal Agents

The antifungal properties of 2,4-DTBP have inspired the development of synthetic analogs. For instance, 4-(4-tert-butylphenyl)cyclohexylamines have been patented as fungicides.[18] The lipophilic nature of the 4-tert-butylphenyl group likely enhances the compounds' ability to penetrate fungal cell membranes.

Other Therapeutic Applications

The versatility of the 4-tert-butylphenoxy scaffold is further demonstrated by its incorporation into compounds with other therapeutic activities. For example, derivatives have been investigated as antiplasmodial agents for the treatment of malaria.[19] Additionally, N-(4-t-butylbenzyl)-N'-[4-(methylsulfonylamino)benzyl]-thiourea analogues have been studied as TRPV1 receptor antagonists, with potential applications in pain management.[20]

SAR for Specific Scaffolds

For these more complex derivatives, the SAR is highly dependent on the specific chemical scaffold. Generally, the 4-tert-butylphenoxy group serves as a key lipophilic and sterically bulky element that can occupy hydrophobic pockets in target enzymes or receptors. The nature and position of other substituents on the molecule fine-tune its potency, selectivity, and pharmacokinetic properties. For instance, in a series of 2-phenoxybenzamides with antiplasmodial activity, the substitution pattern on the anilino part of the molecule, in addition to the diaryl ether structure, significantly impacted the activity.[19]

Part 4: Experimental Protocols for SAR Evaluation

A systematic evaluation of the SAR of 4-tert-butylphenoxy compounds requires a combination of in vitro and in vivo assays.

In Vitro Assays

- Cytotoxicity Assays: The MTT assay is a standard colorimetric assay to assess the cytotoxic effects of compounds on cancer cell lines.[21]

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- Apoptosis Assays: Flow cytometry using Annexin V and propidium iodide (PI) staining can be used to quantify apoptosis.[17] Nuclear morphology changes, such as chromatin condensation, can be visualized using DAPI or Hoechst staining.[17][21]

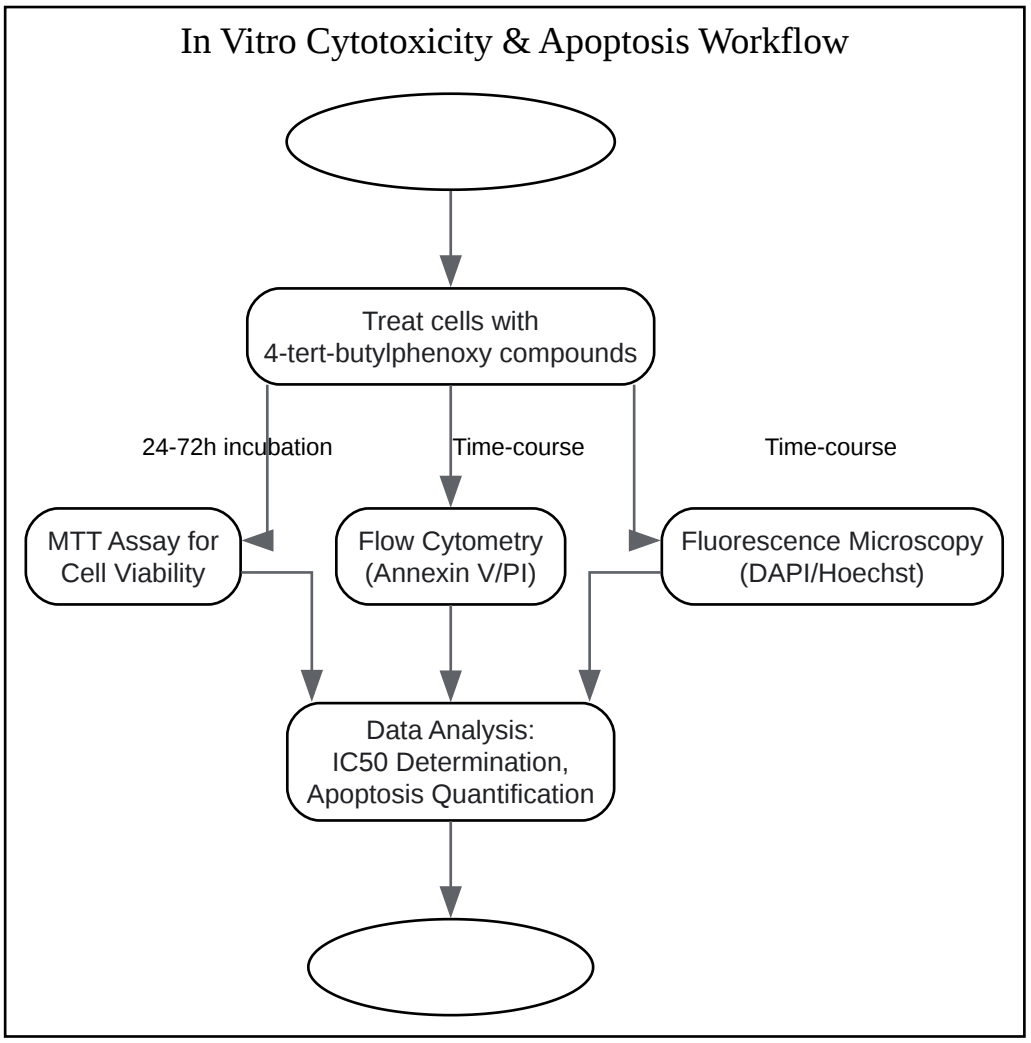
- Antimicrobial Assays: The minimum inhibitory concentration (MIC) of compounds against various bacterial and fungal strains can be determined using broth microdilution methods.[22] The effect on biofilm formation can be assessed using crystal violet staining.[22]

- Antioxidant Assays: The radical scavenging activity can be evaluated using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assays.[23]

- Enzyme Inhibition Assays: For compounds designed to target specific enzymes, such as cyclooxygenase (COX), in vitro enzyme inhibition assays are crucial.[24]

Experimental Workflow: In Vitro Cytotoxicity and Apoptosis Assessment

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